

## Prometryn: Application Notes and Protocols for Field Research

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Prometryn**, a selective triazine herbicide. The information is intended to guide researchers in the planning and execution of field and laboratory studies.

**Prometryn** is a selective herbicide effective for the control of annual broadleaf weeds and some grasses in various crops.[1][2][3] Its efficacy is influenced by factors such as soil type, moisture, and the growth stage of both the crop and target weeds.

### **Mode of Action**

**Prometryn** is a systemic herbicide absorbed through the roots and foliage of plants.[1][4] It acts as an inhibitor of photosynthesis at Photosystem II (PSII).[1][5][6] By binding to the D1 protein of the PSII complex within the chloroplast thylakoid membranes, **Prometryn** blocks electron transport.[6][7] This disruption halts CO2 fixation and the production of energy necessary for plant growth, leading to the accumulation of toxic molecules that destroy cell membranes, causing chlorosis, necrosis, and eventual plant death.[1][6][7]

## **Field Application Rates**

**Prometryn** application rates vary depending on the crop, soil texture, and organic matter content.[8] Lower rates are generally recommended for coarse-textured soils (sandy, loamy



sand) and soils with low organic matter, while higher rates are used for fine-textured soils (silty clay, clay) and soils with higher organic matter content.[8]

Table 1: Prometryn Pre-emergence Application Rates

Crop	Soil Texture	Application Rate (L/ha of 500g/L SC formulation)	Application Rate ( kg/ha of 900DF formulation)
Cotton	Coarse (Sandy Loam)	1.5 - 2.0	1.2 - 1.8
Medium to Fine (Loam, Clay Loam, Clay)	2.0 - 3.0	1.6 - 2.2	
Carrots	Coarse (Sandy soils)	Not Recommended	Not Recommended
Medium to Fine	1.2 - 1.8	1.2 - 1.8	
Celery	Coarse (Sandy soils)	Not Recommended	Not Recommended
Medium to Fine	1.0 - 1.5	0.55 - 1.8	
Sunflowers	Coarse (Light soils)	1.5 - 2.0	Use lower end of range
Fine (Heavy soils)	1.5 - 2.0	Use higher end of range	
Potatoes	Coarse (Light soils)	N/A	1.3 - 1.8
Fine (Heavy soils)	N/A	1.6 - 2.2	

Note: Application rates are provided as a range. Always consult the product label for specific rates and recommendations. Rates may need to be adjusted based on local conditions and weed pressure.[1][8][9][10]

Table 2: **Prometryn** Post-emergence Application Rates



Crop	Crop Stage	Weed Stage	Application Rate (L/ha of 500g/L SC formulation)	Application Rate ( kg/ha of 900DF formulation)
Cotton	2-4 leaf stage	Less than 5 cm high	1.5 - 2.5	0.94 - 1.2
Carrots	At least 1 true leaf	Less than 4 true leaves	1.2 - 1.8	1.2 - 1.8
Celery	Up to 3 weeks after transplanting	Young and actively growing	1.0 - 1.5	0.55 - 1.8

Note: For post-emergence applications, the addition of a non-ionic surfactant may be recommended to improve efficacy. Refer to the product label for specific instructions.[9][10]

## **Application Timing**

Proper application timing is crucial for maximizing the effectiveness of **Prometryn** while ensuring crop safety.

## **Pre-emergence Application**

For pre-emergence control, **Prometryn** should be applied to a well-prepared, moist seedbed within 2 to 3 days of planting, before weeds and crops emerge.[11] Rainfall or irrigation is necessary within 10 days of application to move the herbicide into the weed root zone for activation. Application to dry or cloddy soil should be avoided.[1][12]

## **Post-emergence Application**

Post-emergence applications should target small, actively growing weeds, typically when they are less than 5-8 cm in height or have fewer than 4 true leaves. For crop-specific timing, refer to the tables above. It is important to avoid spraying when the crop is under stress.[13]

### **Environmental Fate**



**Prometryn** is moderately persistent in the soil, with a field half-life ranging from one to three months.[14] Its persistence can be longer in dry or cold conditions.[14] The primary route of degradation is through soil microbial metabolism.[15] **Prometryn** has medium mobility in soil, with reported Koc values between 117 and 448 mL/g.[15]

Table 3: **Prometryn** Environmental Fate Parameters

Parameter	Value	Reference
Soil Half-life (field)	1 - 3 months	[14]
Soil Sorption Coefficient (Koc)	117 - 448 mL/g	[15]
Primary Degradation Pathway	Aerobic soil metabolism	[15]

# Experimental Protocols Protocol 1: Field Efficacy and Crop Tolerance Trial

Objective: To evaluate the efficacy of different rates of **Prometryn** for weed control and to assess crop tolerance under field conditions.

#### Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of 4 replications. [16]
- Plot Size: Minimum of 25 m<sup>2</sup> per plot.[17]
- Treatments:
  - Untreated Control (weedy check).
  - Weed-free Control (manual or alternative herbicide).
  - **Prometryn** at three different application rates (low, medium, and high, bracketing the recommended rates).
  - A registered standard herbicide for comparison.



• Buffer Zones: Establish untreated buffer rows between plots to minimize spray drift.

#### Methodology:

- Site Selection: Choose a field with a uniform soil type and a known history of target weed infestation.
- Plot Establishment: Mark out plots and blocks according to the experimental design.
- · Application:
  - Calibrate the sprayer to deliver the intended volume. A minimum of 200 L of water per hectare is recommended for ground applications.[13]
  - Apply Prometryn treatments at the appropriate timing (pre-emergence or postemergence) based on the study objectives.
  - Record environmental conditions at the time of application (temperature, humidity, wind speed, soil moisture).[17]
- Data Collection:
  - Weed Control: Assess weed density and biomass by species at regular intervals (e.g., 14,
     28, and 56 days after treatment) using quadrats placed randomly within each plot.
  - Crop Injury: Visually assess crop phytotoxicity (stunting, chlorosis, necrosis) at 7, 14, and 28 days after treatment using a 0-100% rating scale (0 = no injury, 100 = complete crop death).
  - Yield: At crop maturity, harvest the center rows of each plot and determine the crop yield.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD to determine significant differences between treatments.

# Protocol 2: Soil Dissipation Study (Adapted from OECD Test Guideline 307)



Objective: To determine the rate of **Prometryn** degradation in soil under controlled laboratory conditions.

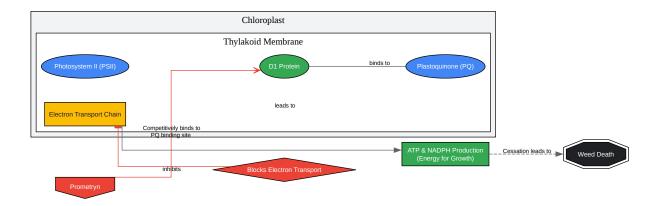
#### Methodology:

- Soil Collection and Preparation:
  - Collect soil from the top 20 cm of a field with no recent pesticide application.
  - Sieve the soil (2 mm) and adjust the moisture content to 40-60% of its maximum water holding capacity.[18]
- Test Substance Application:
  - Use <sup>14</sup>C-labeled **Prometryn** to facilitate tracking of the parent compound and its metabolites.
  - Apply the test substance to the soil samples at a concentration relevant to field application rates.
- Incubation:
  - Incubate the treated soil samples in the dark at a constant temperature (e.g., 20°C) for up to 120 days.[19][20][21]
  - Include sterile control samples to assess abiotic degradation.[19]
  - Use biometer flasks or a flow-through system to trap evolved <sup>14</sup>CO<sub>2</sub> and other volatile degradation products.[19][20]
- Sampling and Analysis:
  - Collect triplicate soil samples at predetermined intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, and 120 days).
  - Extract **Prometryn** and its transformation products from the soil using appropriate solvents.



- Analyze the extracts using High-Performance Liquid Chromatography (HPLC) with radiometric detection to quantify the parent compound and metabolites.[19]
- Data Analysis:
  - Calculate the dissipation half-life (DT50) of **Prometryn** in the soil by fitting the concentration data to a first-order or other appropriate kinetic model.

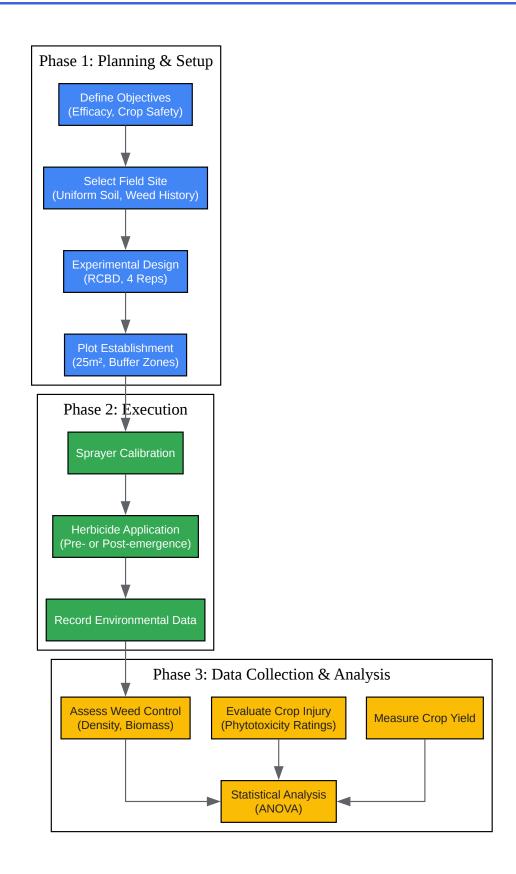
## **Visualizations**



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Caption: Prometryn's mode of action via inhibition of Photosystem II.





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Caption: Workflow for a field efficacy and crop tolerance trial.



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